

Hazards and safety information for Ethyl 5-bromo-2-hydroxybenzoate

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Compound of Interest

Compound Name: *Ethyl 5-bromo-2-hydroxybenzoate*

Cat. No.: *B1598527*

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An In-Depth Technical Guide to the Hazards and Safety of **Ethyl 5-bromo-2-hydroxybenzoate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the hazards and essential safety information for **Ethyl 5-bromo-2-hydroxybenzoate** (CAS No: 37540-59-3). The information herein is synthesized from authoritative safety data sheets and chemical databases to ensure technical accuracy and promote a culture of safety in the laboratory. This document is intended for professionals in research and drug development who handle this compound.

Chemical Identification and Properties

Ethyl 5-bromo-2-hydroxybenzoate is a brominated derivative of ethyl salicylate. Its chemical structure and basic properties are fundamental to understanding its reactivity and potential hazards.

Property	Value	Source
CAS Number	37540-59-3	[1] [2]
Molecular Formula	C ₉ H ₉ BrO ₃	[2]
Molecular Weight	245.07 g/mol	[2]
Physical Form	Solid	[2]

Hazard Identification and GHS Classification

Ethyl 5-bromo-2-hydroxybenzoate is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are associated with its acute toxicity and irritant properties.[\[1\]](#)

Signal Word: Warning[\[1\]](#)[\[3\]](#)

Hazard Pictograms:

-  alt text

(GHS07)

-  alt text

(GHS06 - as per some suppliers for acute oral toxicity)[\[2\]](#)

Hazard Statements (H-codes):

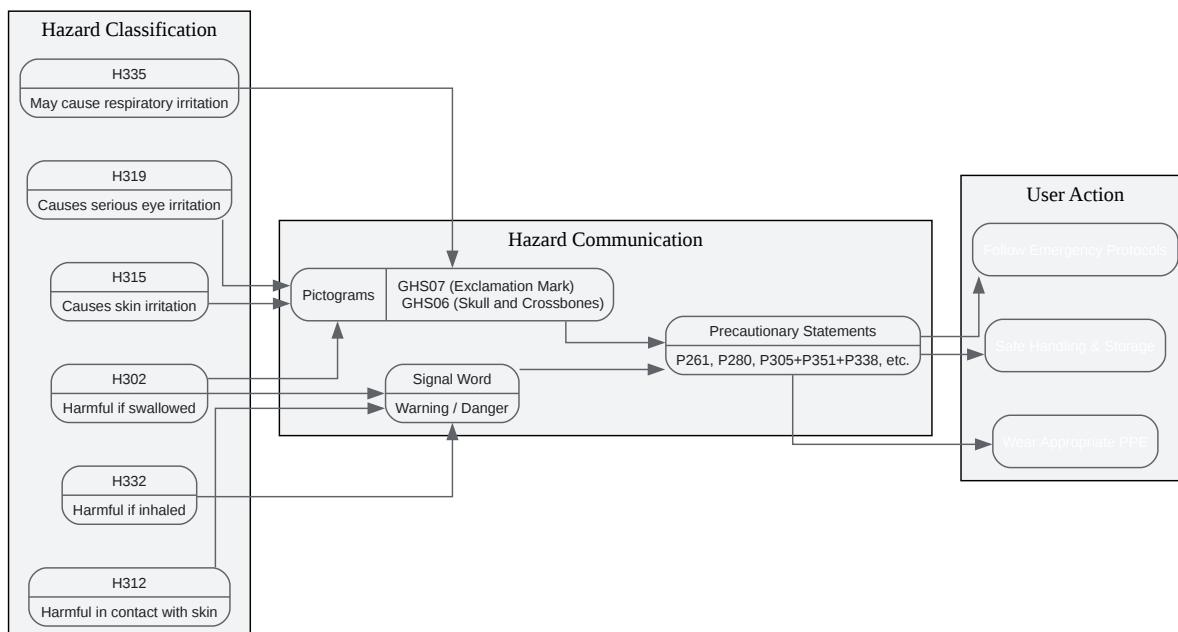
Code	Statement	Classification	Source
H302	Harmful if swallowed	Acute Toxicity (Oral), Category 4	[1] [3]
H312	Harmful in contact with skin	Acute Toxicity (Dermal), Category 4	[1] [3]
H332	Harmful if inhaled	Acute Toxicity (Inhalation), Category 4	[1] [3]
H315	Causes skin irritation	Skin Corrosion/Irritation, Category 2	[1]
H319	Causes serious eye irritation	Serious Eye Damage/Eye Irritation, Category 2	[1]
H335	May cause respiratory irritation	Specific Target Organ Toxicity — Single Exposure (Respiratory Tract Irritation), Category 3	[1]

Precautionary Statements (P-codes): A selection of key precautionary statements is provided below. Always refer to the substance's Safety Data Sheet (SDS) for a complete list.

- Prevention: P261, P264, P270, P271, P280[\[1\]](#)[\[3\]](#)
- Response: P301+P312, P302+P352, P304+P340, P305+P351+P338, P332+P313, P337+P313[\[1\]](#)
- Storage: P403+P233, P405[\[1\]](#)
- Disposal: P501[\[1\]](#)

GHS Hazard Communication Workflow

The following diagram illustrates the logical flow from hazard classification to the communication of safety information for **Ethyl 5-bromo-2-hydroxybenzoate**.



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Caption: GHS Classification and Communication Workflow for **Ethyl 5-bromo-2-hydroxybenzoate**.

Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is crucial to minimize exposure and ensure laboratory safety.

Engineering Controls

- Ventilation: Handle this compound only in a well-ventilated area, preferably within a certified chemical fume hood.[3] This is critical to minimize the risk of inhalation.[1]
- Safety Stations: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[4]

Personal Protective Equipment (PPE)

A risk assessment should precede handling, but the following PPE is mandatory:

- Eye and Face Protection: Wear chemical safety goggles or a face shield that conforms to recognized standards (e.g., EU EN166 or US NIOSH).[5]
- Skin Protection:
 - Gloves: Use chemically resistant, impervious gloves (e.g., nitrile rubber). Inspect gloves for integrity before each use.
 - Lab Coat: A flame-retardant lab coat or chemical-resistant apron should be worn.[5]
 - Clothing: Ensure full coverage of legs and arms. Do not wear shorts or open-toed shoes.
- Respiratory Protection: If working outside of a fume hood or if dust generation is likely, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates is required.[1]

Handling Procedures

The causality behind these procedures is to prevent personal contact and the creation of hazardous dust or aerosols.

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Clear the workspace of any unnecessary items.

- Dispensing:
 - Avoid generating dust.[1] If weighing the solid, do so in a fume hood or a ventilated balance enclosure.
 - Use non-sparking tools to prevent ignition sources.[3]
- General Practices:
 - Do not eat, drink, or smoke in the handling area.[1][3]
 - Avoid all personal contact, including inhalation.[1]
 - Keep the container tightly sealed when not in use.[3][4]
 - Wash hands thoroughly with soap and water after handling.[1]
 - Contaminated work clothes should be laundered separately before reuse.[1]

Storage Conditions

Proper storage is essential for maintaining the chemical's stability and preventing accidental release.

- Container: Store in the original, tightly sealed container.[1] Suitable containers include lined metal cans or plastic pails.[1]
- Environment: Keep in a cool, dry, and well-ventilated area.[3][4] Protect from environmental extremes.[1]
- Incompatibilities: Store away from strong oxidizing agents and strong bases.[4] Also, keep separate from foodstuff containers.[1]
- Security: For larger quantities, consider storing in a locked cabinet or a designated, controlled-access area.[1]

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

First-Aid Measures

The following protocols are based on standard chemical first-aid procedures and should be followed while seeking immediate medical attention.

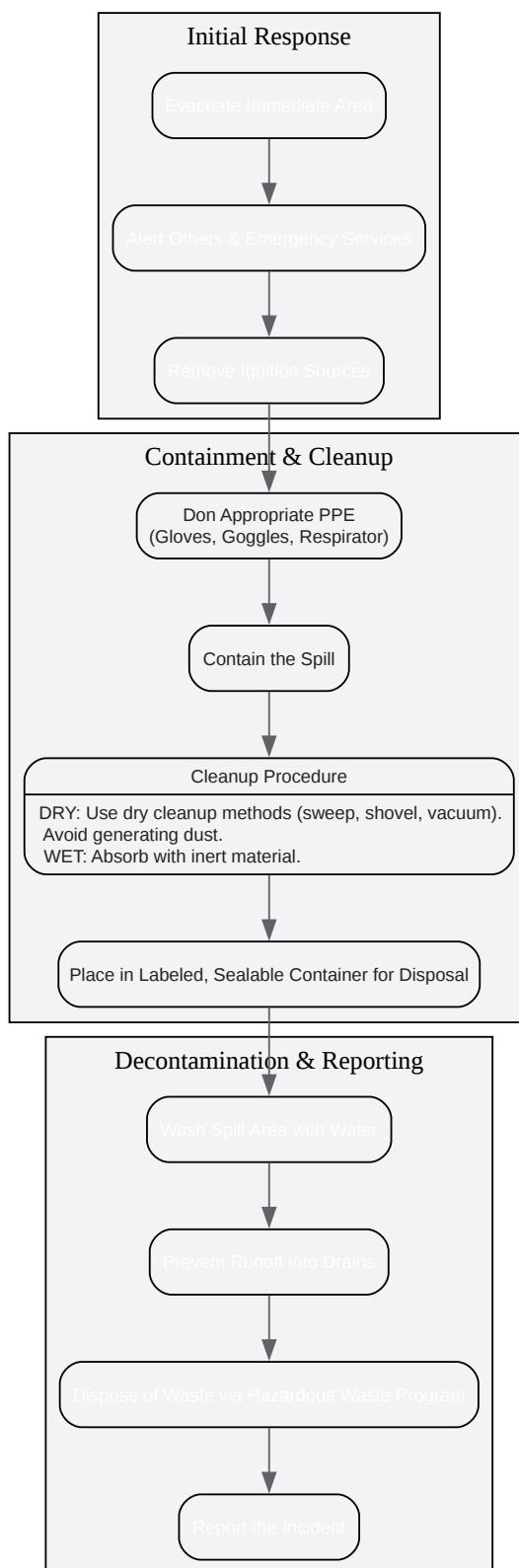
- Eye Contact:
 - Immediately flush eyes with copious amounts of running water for at least 15 minutes.[[1](#)]
 - Ensure complete irrigation by keeping eyelids apart and moving them.[[1](#)]
 - Remove contact lenses if present and easy to do, but this should only be attempted by skilled personnel.[[1](#)]
 - Seek immediate medical attention.[[1](#)]
- Skin Contact:
 - Immediately flush the affected skin with running water (and soap if available).[[1](#)]
 - Remove all contaminated clothing and shoes.[[4](#)]
 - Seek medical attention if irritation develops or persists.[[1](#)]
- Inhalation:
 - Remove the person from the contaminated area to fresh air.[[1](#)][[4](#)]
 - If breathing is difficult or has stopped, provide artificial respiration or oxygen as needed by trained personnel.[[4](#)][[6](#)]
 - Keep the person warm and at rest.[[6](#)]
 - Seek immediate medical attention.[[4](#)]
- Ingestion:
 - Do NOT induce vomiting.

- Rinse the mouth with water.[[1](#)]
- Immediately give a glass of water.[[1](#)]
- Call a poison control center or doctor immediately for treatment advice.[[1](#)]

Accidental Release Measures (Spills)

A spill of **Ethyl 5-bromo-2-hydroxybenzoate** is a moderate hazard.[[1](#)] The primary objectives are to contain the spill, prevent exposure, and decontaminate the area safely.

Workflow for Spill Response:

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Caption: Step-by-step workflow for responding to an accidental spill of **Ethyl 5-bromo-2-hydroxybenzoate**.

Fire-Fighting Measures

- Flammability: The compound is non-combustible and not considered a significant fire risk; however, containers may burn.[[1](#)]
- Suitable Extinguishing Media: There are no restrictions on the type of extinguisher. Use media suitable for the surrounding fire (e.g., water spray, carbon dioxide, dry chemical powder).[[1](#)]
- Hazardous Combustion Products: In a fire, may emit corrosive and toxic fumes, including carbon oxides and hydrogen bromide.[[4](#)]
- Advice for Firefighters:
 - Wear self-contained breathing apparatus (SCBA) and full protective gear.[[1](#)][[4](#)]
 - Cool fire-exposed containers with water spray from a protected location.[[1](#)]
 - Prevent fire-fighting water from entering drains or water courses.[[1](#)]

Toxicological and Ecological Information

- Toxicological Summary: The primary toxicological concerns are acute effects from oral, dermal, or inhalation exposure, as well as irritation to the skin, eyes, and respiratory system. [[1](#)] Long-term chronic effects have not been thoroughly investigated, and exposure should be minimized as a matter of good laboratory practice.[[1](#)]
- Ecological Information: Data on the environmental impact is limited. As a precaution, prevent the substance from entering drains, soil, or waterways.[[1](#)]

Disposal Considerations

All waste containing **Ethyl 5-bromo-2-hydroxybenzoate** must be treated as hazardous waste.

- Chemical Waste: Dispose of the chemical and any contaminated materials in a designated, labeled hazardous waste container.[\[5\]](#) The container must be kept closed and stored in a safe, secure location pending pickup by a licensed waste disposal contractor.[\[1\]](#)
- Contaminated PPE: Contaminated gloves, lab coats, and other disposable PPE should be placed in a sealed bag and disposed of as hazardous waste.[\[5\]](#)
- Regulatory Compliance: Disposal must be in accordance with all applicable local, state, and federal regulations.[\[1\]](#) Do not dispose of down the drain.

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